

# Ethnobotanical and Pharmacological Review of 5-O-Methylvisammioside Bearing Plants: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-O-Methylvisammioside

Cat. No.: B191338

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**5-O-Methylvisammioside**, a naturally occurring chromone glycoside, has garnered significant scientific interest due to its diverse pharmacological activities, including anti-inflammatory, analgesic, and anti-cancer properties. This technical guide provides an in-depth review of the ethnobotanical uses of plants containing **5-O-Methylvisammioside**, primarily focusing on *Saposhnikovia divaricata* and *Ammi visnaga* of the Apiaceae family. The document summarizes quantitative data on the compound's distribution within these plants, details traditional preparation methods, and presents modern experimental protocols for extraction, quantification, and bioactivity assessment. Furthermore, key signaling pathways modulated by **5-O-Methylvisammioside** are visualized to elucidate its mechanism of action, offering a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

## Introduction

The Apiaceae family, a large and diverse group of aromatic flowering plants, has a rich history in traditional medicine across various cultures.<sup>[1][2][3]</sup> Many members of this family are renowned for their production of a wide array of bioactive secondary metabolites, including coumarins, flavonoids, and chromones. Among these, **5-O-Methylvisammioside** has emerged

as a compound of particular interest. It is primarily isolated from the roots of *Saposhnikovia divaricata* (Turcz.) Schischk., a perennial herb used in traditional Chinese medicine, and has also been identified in *Ammi visnaga* (L.) Lam., a plant with a long history of use in the Mediterranean region.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

This guide aims to consolidate the current knowledge on the ethnobotanical uses of these plants, supported by quantitative data and detailed experimental methodologies, to facilitate further research and development of **5-O-Methylvisammioside** as a potential therapeutic agent.

## Ethnobotanical Uses

The traditional uses of plants containing **5-O-Methylvisammioside** are well-documented, particularly for *Saposhnikovia divaricata* and *Ammi visnaga*.

### *Saposhnikovia divaricata* (Fang Feng)

In Traditional Chinese Medicine, the root of *S. divaricata*, known as Fang Feng, is traditionally used to "expel wind, release the exterior, and alleviate pain."[\[2\]](#) Its applications include:

- **Pain and Inflammation:** Used for treating conditions like rheumatoid arthritis, headaches, and general body aches.[\[8\]](#)[\[9\]](#)
- **Immune System Modulation:** Employed in formulas to address allergic rhinitis and other immune-related disorders.[\[8\]](#)
- **Convulsions:** Traditionally used to relieve muscle spasms and convulsions.[\[10\]](#)

The typical dosage in decoctions ranges from 5 to 10 grams of the dried root.[\[2\]](#)

### *Ammi visnaga* (Khella)

*Ammi visnaga* has a long history of medicinal use, particularly in ancient Egypt and the Middle East. Its traditional applications include:

- **Respiratory Ailments:** Used as a bronchodilator to treat asthma and bronchitis.[\[11\]](#)[\[12\]](#)

- Cardiovascular Issues: Employed for circulatory problems and angina pectoris due to its vasodilatory effects.
- Kidney Stones: Traditionally used to help with the passage of kidney stones.[13]
- Skin Conditions: Utilized in the treatment of psoriasis and vitiligo.

Traditional preparations often involve making a tea or decoction from the seeds.[10]

## Quantitative Data

The concentration of **5-O-Methylvisammioside** and related compounds can vary depending on the plant species, the part of the plant used, and the geographical origin.

Plant Species	Plant Part	Compound(s)	Reported Concentration	Citation
Saposhnikovia divaricata	Root	Total prim-O-glucosylcimifugin and 5-O-methylvisammino side	1.0% in a selected variety	[13]
Saposhnikovia divaricata	Leaves	4'-O- $\beta$ -D-glucosyl-5-O-methylvisammino I	~3 times higher than in roots	[14]
Saposhnikovia divaricata (Mongolian)	Root	Total prim-O-glucosylcimifugin and 4'-O- $\beta$ -D-glucosyl-5-O-methylvisammino I	5.04–25.06 mg/g	[4]
Ammi visnaga	Whole Plant	Total Flavonoids	1.2 $\pm$ 0.3 mg rutin equivalent/g of dry sample	[15]
Ammi visnaga	Aerial Parts	Essential Oil Yield	1.4% (v/w fresh material)	[16]

Table 1: Quantitative analysis of **5-O-Methylvisammioside** and other relevant compounds in plant materials.

Compound	Cell Line	Activity	IC50 Value	Citation
Khellin	Hep-G2 (Liver Carcinoma)	Cytotoxic	13.3 ± 0.78 µg/ml	[15]
Visnagin	Hep-G2 (Liver Carcinoma)	Cytotoxic	10.9 ± 0.68 µg/ml	[15]
Visnagin	HCT 116 (Colon Carcinoma)	Cytotoxic	12.3 ± 0.94 µg/ml	[15]
Visnagin	Hela (Cervical Carcinoma)	Cytotoxic	35.5 ± 1.2 µg/ml	[15]
Khellin	MCF7 (Breast Carcinoma)	Cytotoxic	13.3 ± 0.94 µg/ml	[15]
Visnagin	MCF7 (Breast Carcinoma)	Cytotoxic	13.7 ± 0.94 µg/ml	[15]

Table 2: In vitro cytotoxic activity of related furanochromones from Ammi visnaga.

## Experimental Protocols

### Extraction of 5-O-Methylvisammioside

Ultrasonic-Assisted Extraction (UAE) of Chromones from *Saposhnikovia divaricata*[7]

This method provides an efficient extraction of chromones, including **5-O-Methylvisammioside**.

- Sample Preparation: Air-dried and powdered roots of *S. divaricata* are used as the starting material.
- Solvent System: A 75% ethanol-water solution is used as the extraction solvent.
- Extraction Parameters:
  - Solid-to-Liquid Ratio: A ratio of 1:10 (g/mL) is recommended.

- Ultrasonic Power: A frequency of 40 kHz and a power of 135 W can be applied.[5]
- Extraction Time: The optimal extraction time is 48 minutes.
- Extraction Temperature: The process is carried out at 67°C.
- Post-Extraction Processing:
  - The extract is filtered to remove solid plant material.
  - The solvent is evaporated under reduced pressure to yield the crude extract.
  - The crude extract can be further purified using chromatographic techniques such as column chromatography or high-speed counter-current chromatography.

## Quantification of 5-O-Methylvisammioside by HPLC

High-Performance Liquid Chromatography (HPLC) with UV Detection[13]

This protocol allows for the simultaneous determination of prim-O-glucosylcimifugin and 5-O-methylvisamminoside.

- Chromatographic System: An Agilent Eclipse XDB-C18 column (250 × 4.6 mm, 5 µm) or equivalent is used.
- Mobile Phase: A gradient of acetonitrile (A) and water (B) is employed. A typical gradient might start with a low percentage of A, increasing linearly over time to elute the compounds.
- Flow Rate: A flow rate of 1.0 mL/min is maintained.
- Detection: The eluent is monitored at a wavelength of 302 nm.
- Quantification: A standard curve is generated using a certified reference standard of **5-O-Methylvisammioside** to quantify the compound in the plant extracts.

## In Vitro Anti-Inflammatory Assay: Nitric Oxide (NO) Inhibition

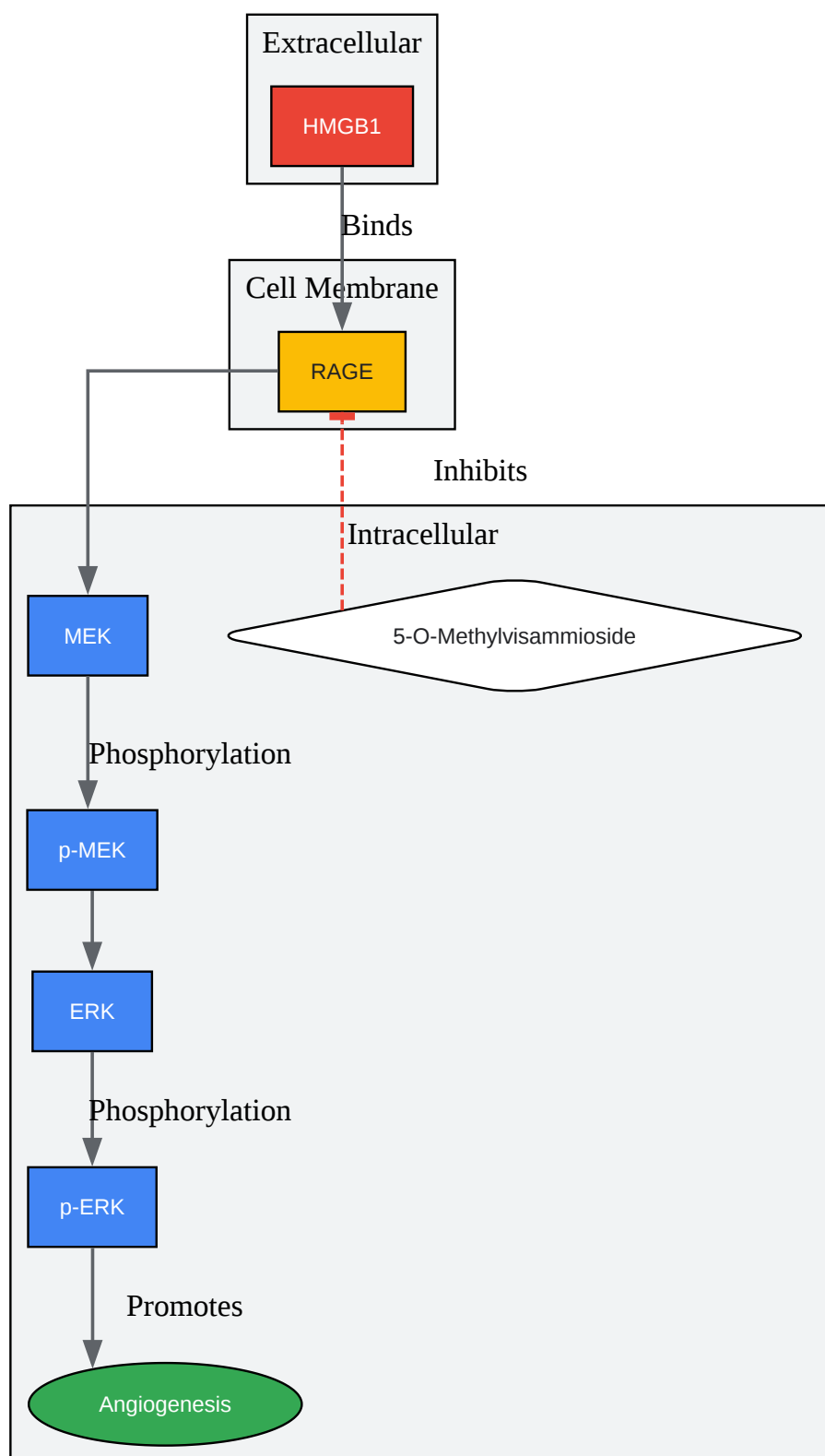
This assay measures the ability of a compound to inhibit the production of nitric oxide in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.

- Cell Culture: RAW 264.7 cells are cultured in DMEM supplemented with 10% FBS and antibiotics at 37°C in a 5% CO<sub>2</sub> incubator.
- Assay Procedure:
  - Cells are seeded in 96-well plates and allowed to adhere overnight.
  - The cells are pre-treated with various concentrations of **5-O-Methylvisammioside** for 1 hour.
  - The cells are then stimulated with LPS (1 µg/mL) for 24 hours.
  - The supernatant is collected, and the nitrite concentration (an indicator of NO production) is measured using the Griess reagent.
- Data Analysis: The percentage of NO inhibition is calculated by comparing the absorbance of the treated wells with the LPS-stimulated control wells. The IC<sub>50</sub> value is then determined.

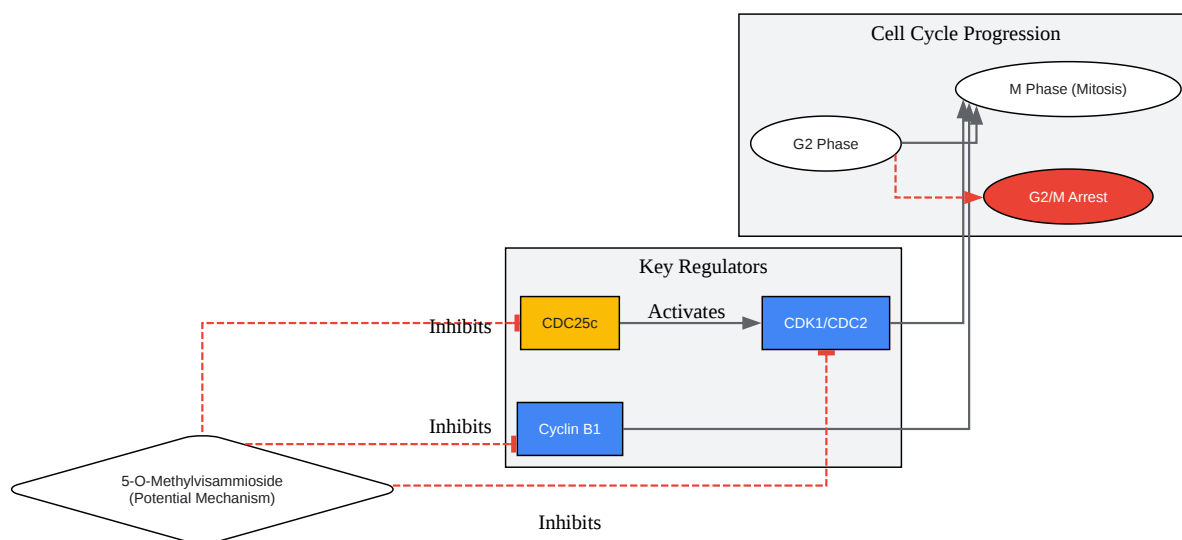
## Signaling Pathways and Mechanisms of Action

### Inhibition of Angiogenesis via the RAGE/MEK/ERK Signaling Pathway

Recent studies have shown that **5-O-Methylvisammioside** can inhibit angiogenesis in hepatocellular carcinoma by targeting the High Mobility Group Box 1 (HMGB1)-induced Receptor for Advanced Glycation Endproducts (RAGE)/MEK/ERK signaling pathway.[3]







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ammi Visnaga L., a Potential Medicinal Plant: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Divaricate Saposhnikovia Root - TCM Herbs - TCM Wiki [tcmwiki.com]
- 3. 5-O-Methylvisammioside inhibits HMGB1-induced Angiogenesis of hepatocellular carcinoma through RAGE/MEK/ERK signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]

- 4. citeab.com [citeab.com]
- 5. academicjournals.org [academicjournals.org]
- 6. Chemical Composition Antioxidant and Anti-Inflammatory Activities of Myrtus communis L. Leaf Extract: Forecasting ADMET Profiling and Anti-Inflammatory Targets Using Molecular Docking Tools - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 5-O-Methylvisammioside | CAS:84272-85-5 | Polyphenols | High Purity | Manufacturer BioCrick [biocrick.com]
- 8. Saposhnikovia divaricata: a phytochemical, pharmacological, and pharmacokinetic review - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Saposhnikovia divaricata-An Ethnopharmacological, Phytochemical and Pharmacological Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. taylorandfrancis.com [taylorandfrancis.com]
- 11. dev.edaegypt.gov.eg [dev.edaegypt.gov.eg]
- 12. Ammi visnaga (Yarnell) - BOT MED ROCKS [botmed.rockes]
- 13. ijasr.org [ijasr.org]
- 14. Transcriptomics explores the potential of flavonoid in non-medicinal parts of Saposhnikovia divaricata (Turcz.) Schischk - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Chemical Composition and Antioxidant Activity of Ammi visnaga L. Essential Oil - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ethnobotanical and Pharmacological Review of 5-O-Methylvisammioside Bearing Plants: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191338#review-of-the-ethnobotanical-uses-of-plants-containing-5-o-methylvisammioside]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)